

# Standard Operating Procedure: Handling and Disposal of MIV-6R

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This document provides essential safety and logistical information for the handling and disposal of **MIV-6R**, a potent, volatile neurotoxin and severe irritant. Adherence to these guidelines is mandatory to ensure the safety of all laboratory personnel.

### **Hazard Summary & Key Characteristics**

**MIV-6R** is a synthetic compound under investigation for its potential therapeutic applications. However, it presents significant health risks upon exposure.

Table 1: Physicochemical and Toxicological Properties of MIV-6R



Property	Value	Notes
Physical State	Colorless, volatile liquid	Evaporates readily at room temperature.
Odor	Faint, sweet, chloroform-like	Odor threshold is above the permissible exposure limit.
Boiling Point	58.2 °C	High volatility.
Vapor Pressure	25.5 kPa at 20°C	Significant inhalation hazard.
Permissible Exposure Limit (PEL)	0.05 ppm (8-hour TWA)	Based on preliminary toxicological data.
Primary Routes of Exposure	Inhalation, Dermal Contact, Ingestion	Readily absorbed through the skin.
Acute Health Effects	Severe respiratory irritation, neurotoxicity (dizziness, convulsions), skin and eye burns.	Symptoms may be delayed.
Chronic Health Effects	Suspected carcinogen, potential for long-term neurological damage.	Data is limited; handle with extreme caution.

# **Personal Protective Equipment (PPE)**

A multi-layered approach to PPE is required to mitigate the risks associated with MIV-6R.

Table 2: Required Personal Protective Equipment for MIV-6R



PPE Category	Minimum Requirement	Specifications
Hand Protection	Double Gloving	Inner: Nitrile. Outer: Viton or other chemically resistant material. Change outer glove every 30 minutes.
Eye & Face Protection	Chemical Splash Goggles & Face Shield	Goggles must provide a complete seal around the eyes. Face shield protects against splashes.
Respiratory Protection	Full-face respirator with organic vapor cartridge and P100 particulate filter.	Must be fit-tested annually. Required for all handling procedures.
Body Protection	Disposable, chemically resistant suit with taped seams.	Tychem® 6000 or equivalent.
Foot Protection	Chemically resistant, steel- toed boots with disposable boot covers.	Boot covers should be worn over the suit.

# **Experimental Protocols: Handling MIV-6R**

All work with **MIV-6R** must be conducted within a certified chemical fume hood with a face velocity of at least 100 feet per minute.

#### Protocol 3.1: Preparation of a 10mM MIV-6R Solution

- Pre-Donning PPE Check: Inspect all PPE for damage or defects before entering the designated handling area.
- Donning PPE: Don PPE in the following order: inner gloves, suit, boot covers, outer gloves (taped to suit), respirator, goggles, and face shield.
- Fume Hood Preparation: Verify fume hood certification is current. Place all necessary equipment (vials, pipettes, solvent, waste containers) inside the fume hood before starting.



## Safety Operating Guide

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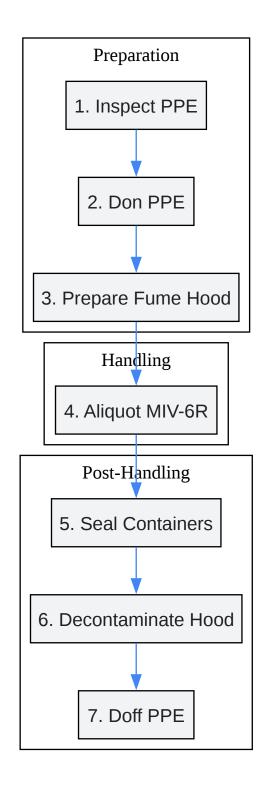
#### • Aliquotting MIV-6R:

- Use a gas-tight syringe to transfer the required volume of MIV-6R from the stock container.
- Dispense the MIV-6R into a tared, sealed vial containing the appropriate solvent.
- Gently agitate the vial to ensure complete dissolution.

#### · Post-Handling:

- Seal all containers containing MIV-6R.
- Decontaminate all surfaces within the fume hood with a 10% bleach solution followed by 70% ethanol.
- Doff PPE in the reverse order of donning, ensuring no contact with the outer surfaces of contaminated gear.





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Caption: Experimental Workflow for Handling MIV-6R.

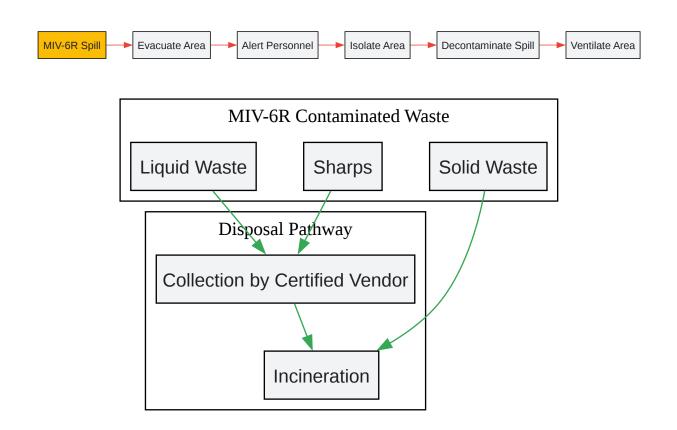
# **Spill and Emergency Procedures**



Immediate and decisive action is critical in the event of an MIV-6R spill.

#### Protocol 4.1: MIV-6R Spill Response

- Evacuate: Immediately evacuate the laboratory.
- Alert: Activate the emergency alarm and notify laboratory safety personnel.
- Isolate: Seal off the affected area. Prevent re-entry.
- Decontaminate: Trained emergency response personnel with appropriate PPE will neutralize the spill using a chemical spill kit.
- Ventilate: The area will be ventilated until air monitoring confirms MIV-6R levels are below the PEL.



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